

# Application Note: Spectrofluorimetric Analysis of Repaglinide in Pharmaceutical Formulations

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Compound of Interest		
Compound Name:	Repaglinide	
Cat. No.:	B1680517	Get Quote

Audience: Researchers, scientists, and drug development professionals.

#### Introduction

**Repaglinide** is an oral antidiabetic drug belonging to the meglitinide class, used for the management of type 2 diabetes mellitus.[1][2] It stimulates the release of insulin from the pancreas, a process dependent on functioning beta cells.[1] Accurate and reliable quantification of **Repaglinide** in pharmaceutical dosage forms is crucial for ensuring quality control and therapeutic efficacy. Spectrofluorimetry offers a simple, sensitive, and cost-effective alternative to more complex methods like HPLC for routine analysis.[3] This application note details a validated spectrofluorimetric method for the determination of **Repaglinide** in tablets.

#### Principle of the Method

The method is based on the intrinsic fluorescence of the **Repaglinide** molecule. The electron-withdrawing groups (carboxy, carbonyl) and the nitrogen attached to the aromatic ring in **Repaglinide**'s structure are responsible for its fluorescence properties.[3][4] When excited with ultraviolet radiation at its excitation maximum ( $\lambda$ ex), the molecule emits light at a longer wavelength, its emission maximum ( $\lambda$ em). The intensity of this emitted fluorescence is directly proportional to the concentration of **Repaglinide** over a defined range, allowing for its quantitative determination.

# **Experimental Protocol**



- 1. Instrumentation and Reagents
- Instrument: A spectrofluorometer (e.g., Spectrofluorimeter SL-174, ELICO) equipped with a xenon flash lamp and quartz cuvettes.[3]
- Reagents and Solvents:
  - Repaglinide reference standard (purity ≥ 99.8%).[3]
  - Methanol (HPLC grade).[3]
  - Commercially available Repaglinide tablets.[3]
  - Water (Millipore or equivalent HPLC grade).[3]
- 2. Preparation of Solutions
- Standard Stock Solution (1000 μg/mL):
  - Accurately weigh 10 mg of Repaglinide reference standard.
  - Transfer it to a 10 mL volumetric flask.
  - Dissolve and make up the volume to the mark with methanol.
  - Use sonication to ensure complete dissolution.[3]
- Working Standard Solutions (5-80 μg/mL):
  - $\circ$  Prepare an intermediate stock solution of 100  $\mu$ g/mL by diluting 1 mL of the 1000  $\mu$ g/mL stock solution to 10 mL with methanol.
  - From the 100 µg/mL solution, prepare a series of working standard solutions by making appropriate dilutions with methanol to achieve concentrations in the range of 5-80 µg/mL.
    [3][4] These solutions are used to construct the calibration curve.
- Sample Solution from Tablets:



- Weigh and finely powder at least eight Repaglinide tablets to get an average tablet weight.[3]
- Accurately weigh a quantity of the powdered tablets equivalent to a specific amount of Repaglinide.
- Transfer the powder to a suitable volumetric flask and add methanol.
- Sonicate the flask for approximately 15 minutes to ensure complete extraction of the drug.
  [5]
- Dilute to the mark with methanol to obtain a solution with a theoretical concentration within the linearity range (e.g., 80 μg/mL).[3]
- Filter the solution through a 0.22 μm membrane filter to remove any undissolved excipients.[3]
- The clear filtrate is now ready for analysis.
- 3. Spectrofluorimetric Measurement
- Set the spectrofluorometer parameters as follows:
  - Excitation Wavelength (λex): 282 nm[3][4]
  - Emission Wavelength (λem): 379 nm[3][4]
  - Excitation and Emission Slit Widths: 20 nm[3]
  - Scan Rate: 240 nm/min[3]
- Use methanol as the blank and zero the instrument.
- Measure the fluorescence intensity of each working standard solution and the prepared sample solution.
- Record the fluorescence intensity values.



#### 4. Data Analysis

- Calibration Curve: Plot a graph of fluorescence intensity versus the concentration of the working standard solutions. Perform a linear regression analysis to obtain the equation of the line (Y = mx + c) and the correlation coefficient (r²).
- Quantification: Use the regression equation to calculate the concentration of Repaglinide in the filtered sample solution from its measured fluorescence intensity.
- Assay Calculation: Calculate the amount of Repaglinide in the tablet formulation using the following formula: Amount per tablet (mg) = (C × D × A) / W Where:
  - C = Concentration of Repaglinide in the sample solution (μg/mL) from the calibration curve
  - D = Dilution factor
  - A = Average weight of a single tablet (mg)
  - W = Weight of the tablet powder taken for analysis (mg)

## **Method Validation and Data Presentation**

The described spectrofluorimetric method has been validated for its performance and reliability. The key validation parameters are summarized in the tables below.

Table 1: Optical Characteristics and Linearity

Parameter	Value	Reference
Excitation Wavelength (λex)	282 nm	[3][4]
Emission Wavelength (λem)	379 nm	[3][4]
Linearity Range	5 - 80 μg/mL	[3][4]
Regression Equation	Y = 1.9247x + 17.351	[3]



| Correlation Coefficient (r2) | 0.9989 |[3] |

Table 2: Sensitivity of the Method

Parameter	Value	Reference
Limit of Detection (LOD)	5.0 μg/mL (Experimental)	[3]

| Limit of Quantitation (LOQ) | 10.0 μg/mL (Experimental) |[3] |

Table 3: Precision Studies

Concentration (µg/mL)	Intra-day Precision (% RSD)	Inter-day Precision (% RSD)	Reference
10 (Low)	0.11	0.23	[3]
40 (Medium)	0.09	0.12	[3]
80 (High)	0.05	0.08	[3]

(RSD = Relative Standard Deviation)

Table 4: Assay of Commercial Formulation

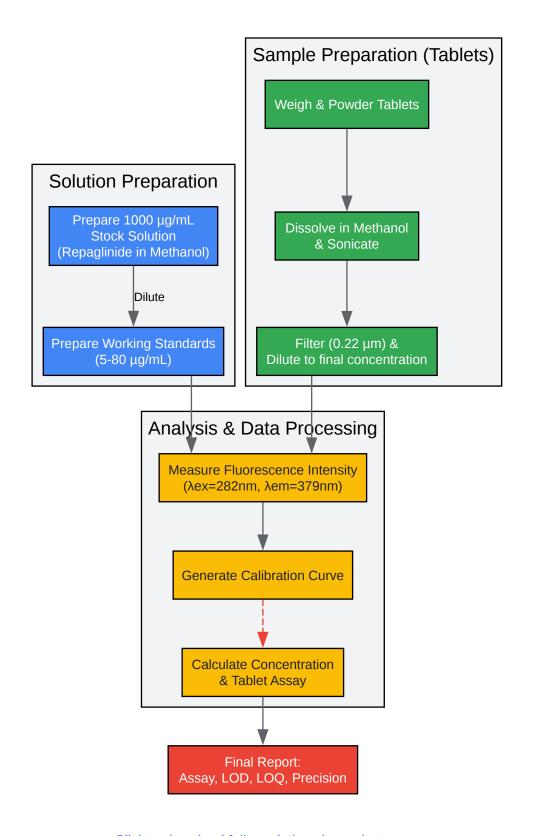
Parameter	Result	Reference
Label Claim	0.5 mg / tablet	[3]
Amount Found (Mean ± SD, n=3)	69.43 ± 0.045 μg/mL (in 80 μg/mL solution)	[3][4]

| % Assay | 99.18% | Calculated |

## **Visual Workflow**

The logical flow of the experimental protocol is illustrated in the diagram below.





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Caption: Workflow for Repaglinide analysis.



#### Conclusion

The spectrofluorimetric method described provides a simple, rapid, accurate, and precise means for the quantitative analysis of **Repaglinide** in its tablet dosage forms.[3] Its linearity and sensitivity are adequate for routine quality control testing, making it a viable and economical alternative to chromatographic techniques.

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